

5-Methyl-2-nitropyridine: A Technical Guide to Unlocking its Research Potential

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Compound of Interest

Compound Name: 5-Methyl-2-nitropyridine

CAS No.: 1074-38-0

Cat. No.: B093712

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Introduction: The Strategic Value of a Substituted Pyridine

In the landscape of modern medicinal and materials chemistry, the pyridine scaffold remains a cornerstone of molecular design.^[1] Its unique electronic properties and ability to engage in hydrogen bonding make it a privileged structure in a multitude of bioactive compounds. Within this class, **5-Methyl-2-nitropyridine** emerges as a molecule of significant strategic importance. The interplay between the electron-donating methyl group and the potent electron-withdrawing nitro group on the pyridine ring creates a nuanced electronic environment, offering a versatile platform for a wide range of chemical transformations. This guide provides an in-depth exploration of **5-Methyl-2-nitropyridine**, delineating its synthesis, reactivity, and, most importantly, identifying promising, under-explored avenues for future research and development. For drug development professionals, medicinal chemists, and researchers, this document serves as a technical primer and a roadmap for innovation.

Physicochemical Properties and Spectroscopic Characterization

A thorough understanding of the fundamental properties of **5-Methyl-2-nitropyridine** is paramount for its effective utilization in research.

Property	Value	Source
Molecular Formula	C ₆ H ₆ N ₂ O ₂	
Molecular Weight	138.12 g/mol	
Appearance	White to yellow crystalline powder	
Melting Point	95 °C	
CAS Number	1074-38-0	

While experimentally obtained spectra for **5-Methyl-2-nitropyridine** are not readily available in public databases, predicted spectral data, based on established principles of NMR spectroscopy and analysis of structurally similar compounds, provides a valuable guide for characterization.

Predicted ¹H NMR Data (in CDCl₃):

Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity
H-3	7.30 - 7.50	d
H-4	7.60 - 7.80	dd
H-6	8.20 - 8.40	d
-CH ₃	2.40 - 2.60	s

Predicted ¹³C NMR Data (in CDCl₃):

Carbon Atom	Predicted Chemical Shift (δ , ppm)
C-2	150 - 155
C-3	120 - 125
C-4	135 - 140
C-5	138 - 143
C-6	148 - 153
-CH ₃	18 - 22

Synthesis of 5-Methyl-2-nitropyridine: A Critical Starting Point

While various methods exist for the synthesis of nitropyridines, a direct and optimized protocol for **5-Methyl-2-nitropyridine** is not extensively documented in peer-reviewed literature. However, established methodologies for the synthesis of its isomer, 2-Methyl-5-nitropyridine, provide a strong foundation for developing a reliable synthetic route. The following protocol is adapted from a known procedure for the synthesis of 2-Methyl-5-nitropyridine and represents a logical starting point for optimization.^[2]

Experimental Protocol: Synthesis of 2-Methyl-5-nitropyridine (Isomer of the Target Compound)

Causality of Experimental Choices: This multi-step synthesis begins with the creation of a malonic ester derivative of a nitropyridine, which is then subjected to hydrolysis and decarboxylation to yield the target methyl-nitropyridine. The use of a malonic ester provides a reliable method for introducing a two-carbon unit that can be readily converted to a methyl group. The acidic conditions of the final step are crucial for both the hydrolysis of the ester and the subsequent decarboxylation.



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Caption: Workflow for the synthesis of 2-Methyl-5-nitropyridine.

Step-by-Step Methodology:

- To a solution of 2-(5-nitro-pyridin-2-yl)-malonic acid diethyl ester (12.0 g, 42.5 mmol), add cold aqueous 20% sulfuric acid (120 mL).
- Heat the mixture to 100°C for 2 hours.
- Cool the reaction mixture and add it to a cold dilute sodium hydroxide solution to adjust the pH to approximately 10.
- Extract the aqueous layer with dichloromethane (4 x 50 mL).
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield 2-methyl-5-nitropyridine as a brown solid (5.0 g, 83% yield).[2]

Self-Validation: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC). The final product should be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Key Reactions and Synthetic Utility: The Core of Future Research

The synthetic potential of **5-Methyl-2-nitropyridine** lies in the strategic manipulation of its functional groups. The nitro group can be reduced to a versatile amine, while the pyridine ring itself can participate in various substitution and coupling reactions.

Reduction of the Nitro Group: Gateway to Amino-Pyridines

The reduction of the nitro group to an amino group is a pivotal transformation, yielding 5-methylpyridin-2-amine. This amine is a valuable intermediate for the synthesis of a wide array

of bioactive molecules, including kinase inhibitors and other pharmaceuticals.

Causality of Experimental Choices: Catalytic hydrogenation is a clean and efficient method for nitro group reduction. Palladium on carbon (Pd/C) is a commonly used catalyst due to its high activity and selectivity. The use of hydrazine monohydrate as a hydrogen source offers a convenient alternative to gaseous hydrogen.



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Caption: Workflow for the reduction of **5-Methyl-2-nitropyridine**.

Step-by-Step Methodology (Adapted from a similar reduction):

- Suspend **5-Methyl-2-nitropyridine** in tetrahydrofuran (THF).
- To this suspension, add 5% Rhodium on carbon (Rh/C) followed by the dropwise addition of hydrazine monohydrate.
- Stir the reaction mixture at room temperature for 3 hours.
- Monitor the reaction by TLC until the starting material is consumed.
- Filter the reaction mixture through a pad of Celite and wash the Celite with ethyl acetate.
- Combine the organic solutions and concentrate under reduced pressure to afford 5-methylpyridin-2-amine.

Nucleophilic Aromatic Substitution (S_NAr): Functionalizing the Pyridine Ring

The electron-withdrawing nitro group activates the pyridine ring for nucleophilic aromatic substitution, although to a lesser extent than when it is ortho or para to the leaving group. This reactivity can be exploited to introduce a variety of functional groups.

Causality of Experimental Choices: The success of S_NAr reactions on nitropyridines depends on the nature of the nucleophile and the reaction conditions. Strong nucleophiles and elevated temperatures are often required. The choice of solvent is also critical, with polar aprotic solvents like DMF or DMSO often being preferred to facilitate the reaction.

Palladium-Catalyzed Cross-Coupling Reactions: Building Molecular Complexity

To engage in palladium-catalyzed cross-coupling reactions such as Suzuki or Buchwald-Hartwig, **5-Methyl-2-nitropyridine** would first need to be functionalized with a suitable leaving group, typically a halogen. Halogenated derivatives of **5-Methyl-2-nitropyridine** are valuable intermediates for the synthesis of complex biaryl and heteroaryl structures, which are common motifs in pharmaceuticals and agrochemicals.

Potential Research Areas: Charting the Course for Discovery

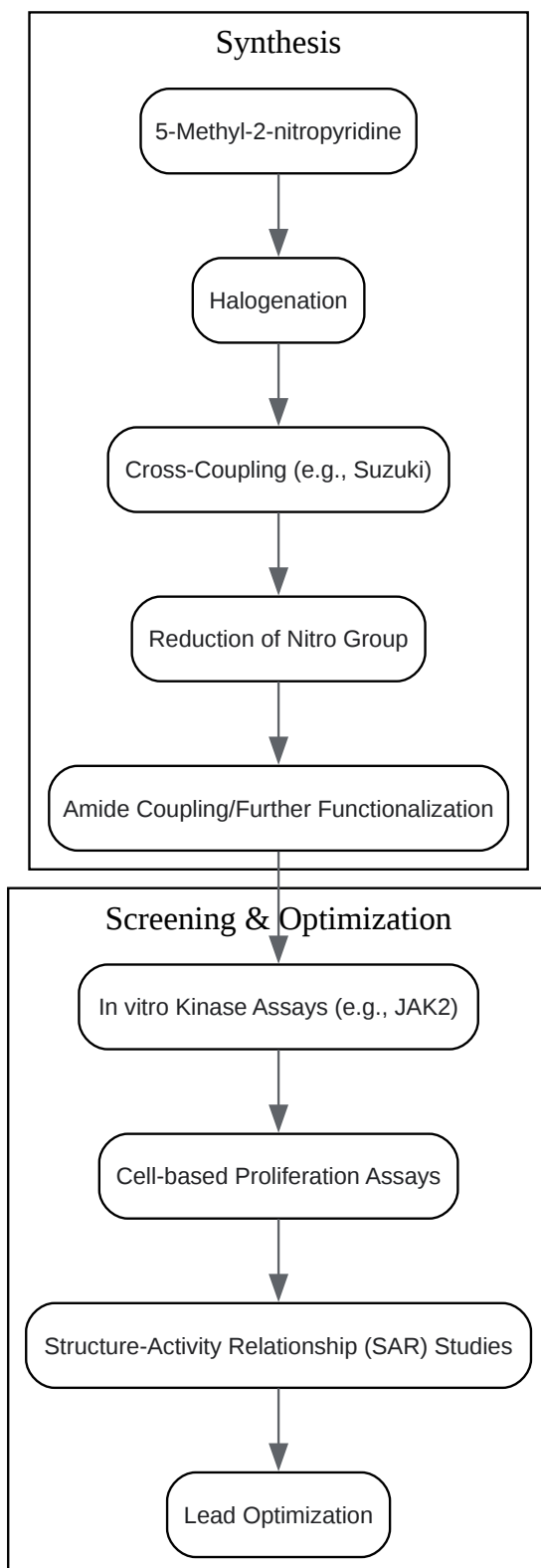
The true potential of **5-Methyl-2-nitropyridine** lies in its application as a building block for novel molecules with valuable biological or material properties. The following are key areas ripe for exploration:

Kinase Inhibitors in Oncology

The pyridine core is a well-established scaffold in the design of kinase inhibitors for cancer therapy. Derivatives of the isomeric 2-Chloro-5-methyl-3-nitropyridine have been used to synthesize potent inhibitors of Janus kinase 2 (JAK2) with IC₅₀ values in the low micromolar range.^[1] This suggests that **5-Methyl-2-nitropyridine** could serve as a valuable starting material for the development of novel JAK2 inhibitors or inhibitors of other kinases implicated in cancer.

Compound Class	Target Kinase	Reported Activity (IC ₅₀)	Reference
Pyridine-based sulfamides	JAK2	8.5–12.2 μM	

Proposed Research Workflow:

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- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. 2-Methyl-5-nitropyridine synthesis - [chemicalbook](https://chemicalbook.com) [chemicalbook.com]
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